An In-Depth Technical Guide to 3-Phenoxypropyldimethylchlorosilane

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Compound of Interest

Compound Name:	*3-Phenoxypropyldimethylchlorosilane*
CAS No.:	*69733-73-9*
Cat. No.:	*B1592340*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Phenoxypropyldimethylchlorosilane**, a versatile organosilicon compound. We will delve into its fundamental chemical properties, synthesis considerations, and diverse applications, with a particular focus on its role as a chemical intermediate in various scientific fields.

Section 1: Compound Identification and Physicochemical Properties

3-Phenoxypropyldimethylchlorosilane is an organochlorosilane characterized by a phenoxypropyl group attached to a dimethylchlorosilyl moiety. This unique structure makes it a valuable reagent in organic synthesis and material science.

Molecular Formula: $C_{11}H_{17}ClOSi$[1][2][3][4]

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Molecular Weight: 228.78 g/mol [1][4]

Key Identifiers:

- CAS Number: 69733-73-9[1][2][3][4]
- IUPAC Name: chloro-dimethyl-(3-phenoxypropyl)silane[1]
- Synonyms: (3-DIMETHYLCHLOROSILYLPROPOXY)BENZENE, Chlordimethyl-(3-phenoxy)propylsilane[1][2][3]

The physicochemical properties of **3-Phenoxypropyldimethylchlorosilane** are summarized in the table below:

Property	Value	Source(s)
Appearance	Transparent liquid	[1]
Boiling Point	90-92 °C at 0.25 mmHg; 290.4 °C at 760 mmHg	[1][2][4]
Density	1.009 - 1.034 g/mL	[1][2][4]
Refractive Index	1.5052	[2][4]
Flash Point	108.2 °C	[1]
Hydrolytic Sensitivity	Reacts rapidly with moisture, water, and protic solvents	[2]

Section 2: Synthesis and Reactivity

The synthesis of **3-Phenoxypropyldimethylchlorosilane** generally involves the reaction of appropriate chlorosilanes with phenoxy-containing precursors.[5] The purity of the final product is crucial for its successful application, especially in sensitive areas like pharmaceutical synthesis.[5]

The key to its functionality lies in its molecular structure. The presence of a highly reactive chlorosilyl group allows it to readily participate in substitution and coupling reactions.[6] This

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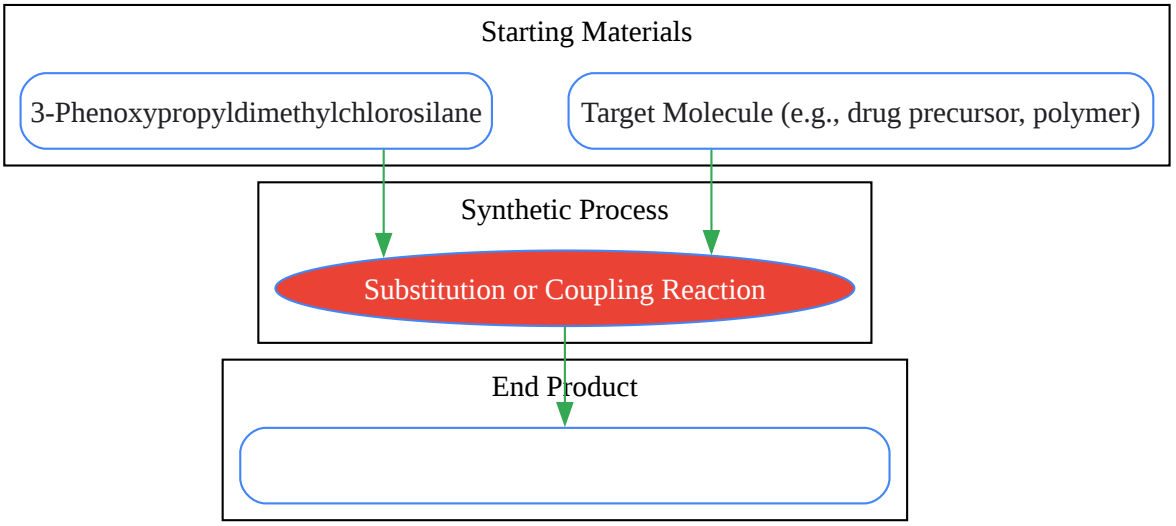
reactivity is fundamental to its role as a chemical intermediate, enabling the introduction of the phenoxypropyl moiety into a wide range of organic molecules.[5][6]



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Caption: Role as a chemical intermediate in synthesis.

Section 4: Safety, Handling, and Storage

3-Phenoxypropyldimethylchlorosilane is a reactive compound that requires careful handling.

Hazards:

- Causes severe skin burns and eye damage. [3]* Reacts rapidly with moisture, water, and protic solvents. [2]* Vapors may form an explosive mixture with air. Handling and Personal Protective Equipment (PPE):

- Work in a well-ventilated area, preferably under a fume hood. [7]* Wear appropriate protective gloves, clothing, and eye/face protection. [3][7]* Avoid contact with skin and eyes. [7]* Keep away from heat, sparks, open flames, and other sources of ignition. [7]* Wash hands thoroughly after handling. [3][7] Storage:

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- Store in a tightly closed container in a cool, dry, and well-ventilated area. [7][8]* Protect from moisture. [7]* Keep away from incompatible substances such as moisture, strong oxidizing agents, strong acids, and strong bases. [7]

Section 5: Experimental Protocol - Example of Surface Modification

The following is a generalized protocol for the hydrophobic surface modification of a silica-based substrate using **3-Phenoxypropyldimethylchlorosilane**. This process leverages the reactivity of the chlorosilyl group with surface hydroxyls.

Objective: To create a hydrophobic surface on a glass slide by forming a self-assembled monolayer.

Materials:

- **3-Phenoxypropyldimethylchlorosilane**
- Anhydrous toluene
- Glass microscope slides
- Piranha solution (use with extreme caution)
- Deionized water
- Nitrogen gas stream
- Oven

Methodology:

- Substrate Cleaning and Activation:
  - Clean glass slides by sonicating in deionized water and then ethanol.
  - Dry the slides under a stream of nitrogen.

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- Activate the surface by immersing the slides in Piranha solution for 30 minutes to generate hydroxyl groups. (CAUTION: Piranha solution is extremely corrosive and reactive).
- Rinse the slides thoroughly with deionized water and dry in an oven at 120 °C for 1 hour.

- Silanization Reaction:
  - In a moisture-free environment (e.g., a glove box), prepare a 1% (v/v) solution of **3-Phenoxypropyldimethylchlorosilane** in anhydrous toluene.
  - Immerse the activated and dried glass slides in the silane solution.
  - Allow the reaction to proceed for 2-4 hours at room temperature. The chlorosilyl groups will react with the surface hydroxyls.
- Post-Reaction Cleaning:
  - Remove the slides from the silane solution.
  - Rinse the slides with fresh anhydrous toluene to remove any unreacted silane.
  - Further sonicate the slides in toluene for 5 minutes.
- Curing and Finalization:
  - Dry the coated slides under a stream of nitrogen.
  - Cure the slides in an oven at 120 °C for 1 hour to ensure a stable, cross-linked monolayer.
  - The surface should now exhibit hydrophobic properties.

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